

Mordant Red 19 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mordant red 19

Cat. No.: B1208130

[Get Quote](#)

Technical Data: Mordant Red 19

This document provides the core chemical properties of **Mordant Red 19**, an azo dye utilized in various industrial applications, including textile dyeing. The information is intended for researchers and professionals in chemistry and material science.

Chemical Identity and Properties

Mordant Red 19 is an organic compound classified as an azo dye.^[1] It is most commonly available and used as its sodium salt.^[1] The fundamental chemical data for both the free acid form and its sodium salt are presented below.

Property	Value (Free Acid)	Value (Sodium Salt)
Chemical Formula	C ₁₆ H ₁₃ ClN ₄ O ₅ S ^[1]	C ₁₆ H ₁₂ ClN ₄ NaO ₅ S ^{[2][3]}
Molecular Weight	408.82 g/mol	430.79 g/mol ^[2] / 430.80 g/mol ^{[3][4][5]}
Common Synonyms	Acid Chrome Red 5G, Superchrome Red G ^[2]	-
CAS Registry No.	25746-81-0 ^[1]	1934-24-3 ^{[1][2][3]}

Experimental Protocols & Methodologies

The data presented in this guide are based on standard chemical characterization and are widely cited in chemical databases. As this document pertains to the fundamental molecular properties of a well-established compound, detailed experimental protocols for its synthesis or analysis are beyond its scope. The manufacturing process generally involves the diazotization of 3-Amino-5-chloro-2-hydroxybenzenesulfonic acid and its subsequent coupling with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.

Biochemical Signaling Pathways

Mordant Red 19 is a synthetic dye and is not involved in biological signaling pathways. Therefore, a corresponding diagram is not applicable to this compound.

Logical Relationship Diagram

The relationship between the free acid form of **Mordant Red 19** and its more common salt is a simple acid-base reaction. This is a fundamental chemical principle rather than a complex workflow or pathway requiring a diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mordant red 19 - Wikipedia [en.wikipedia.org]
- 2. medkoo.com [medkoo.com]
- 3. worlddyevaryety.com [worlddyevaryety.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Mordant red 19 | Fluorescent Dye | MCE [medchemexpress.cn]
- To cite this document: BenchChem. [Mordant Red 19 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208130#mordant-red-19-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com